

Technical Guide: Certificate of Analysis for 6-Hydroxychlorzoxazone-d2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Hydroxy chlorzoxazone-d2

Cat. No.: B585203

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the data and methodologies typically presented in a Certificate of Analysis (CoA) for 6-Hydroxychlorzoxazone-d2. This deuterated stable isotope-labeled compound serves as a critical internal standard for the accurate quantification of 6-Hydroxychlorzoxazone in various biological matrices.[1][2] 6-Hydroxychlorzoxazone is the primary metabolite of the muscle relaxant Chlorzoxazone and its formation is catalyzed by the cytochrome P450 2E1 (CYP2E1) enzyme.[3][4][5] Consequently, 6-Hydroxychlorzoxazone-d2 is an indispensable tool in pharmacokinetic studies, therapeutic drug monitoring, and metabolic research.[1]

Compound Identification and Chemical Properties

6-Hydroxychlorzoxazone-d2 is a deuterium-labeled analog of 6-Hydroxychlorzoxazone.[1] The introduction of deuterium atoms provides a distinct mass difference, enabling its use as an internal standard in mass spectrometry-based assays.[2]

Identifier	Value
IUPAC Name	5-chloro-4,7-dideuterio-6-hydroxy-3H-1,3-benzoxazol-2-one[6][7]
Synonyms	5-Chloro-6-hydroxy-2(3H)-benz-d2-oxazolone, 6-Hydroxychlorzoxazone-d2[1][6][7]
CAS Number	1432065-00-3[6][7]
Molecular Formula	C ₇ H ₂ D ₂ ClNO ₃ [6]
Molecular Weight	187.58 g/mol [2][6]
Unlabeled CAS Number	1750-45-4[6]

Analytical Data

The following tables summarize the kind of quantitative data provided in a typical Certificate of Analysis for 6-Hydroxychlorzoxazone-d2.

Table 2.1: Purity and Composition

Parameter	Specification	Method
Purity	>95%[8]	High-Performance Liquid Chromatography (HPLC)
Isotopic Enrichment	≥98% Deuterium	Mass Spectrometry (MS)
Chemical Identity	Conforms to structure	Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS)

Table 2.2: Physical Characteristics

Parameter	Value
Appearance	Solid
Solubility	Soluble in DMSO and Methanol[5]
Storage Temperature	+4°C[8]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of analytical results. The following sections describe the typical experimental protocols used to certify a batch of 6-Hydroxychlorzoxazone-d2.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is employed to determine the chemical purity of the compound by separating it from any potential impurities.

- **Instrumentation:** A standard HPLC system equipped with a UV detector.
- **Column:** A C18 reversed-phase column is commonly used for the separation of Chlorzoxazone and its metabolites.[\[9\]](#)
- **Mobile Phase:** A gradient of acetonitrile and an aqueous buffer (e.g., 0.05 M phosphate buffer at pH 7) is often used.[\[10\]](#)
- **Detection:** UV detection at a wavelength of 283 nm or 287 nm.[\[9\]](#)[\[11\]](#)
- **Procedure:** A solution of 6-Hydroxychlorzoxazone-d2 is prepared in a suitable solvent and injected into the HPLC system. The peak area of the main compound is compared to the total peak area of all components to calculate the purity.

Mass Spectrometry (MS) for Identity and Isotopic Enrichment

Mass spectrometry is used to confirm the molecular weight and determine the isotopic enrichment of the deuterated compound.

- **Instrumentation:** A high-resolution mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- **Ionization Mode:** Electrospray ionization (ESI) in either positive or negative mode can be utilized.[\[11\]](#)[\[12\]](#)

- **Analysis:** The mass spectrum will show a prominent peak corresponding to the molecular ion of 6-Hydroxychlorzoxazone-d₂. The mass-to-charge ratio (m/z) is compared to the theoretical value. The isotopic distribution is analyzed to confirm the presence and extent of deuterium labeling.

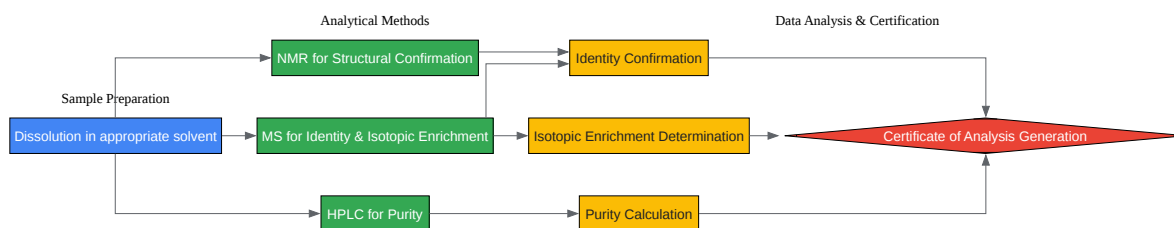
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy provides detailed information about the molecular structure, confirming the identity and the position of the deuterium labels.

- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Solvent:** A deuterated solvent in which the compound is soluble, such as DMSO-d₆.
- **Analysis:** ¹H NMR and ¹³C NMR spectra are acquired. In the ¹H NMR spectrum, the absence of signals at the positions of deuteration confirms successful labeling. The remaining proton signals and the ¹³C NMR spectrum should be consistent with the structure of 6-Hydroxychlorzoxazone.

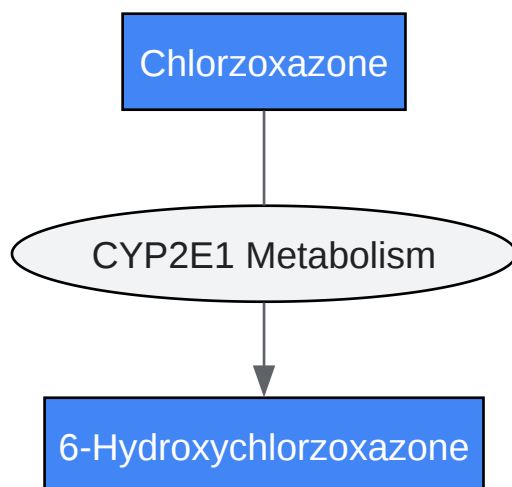
Visualized Workflows and Pathways

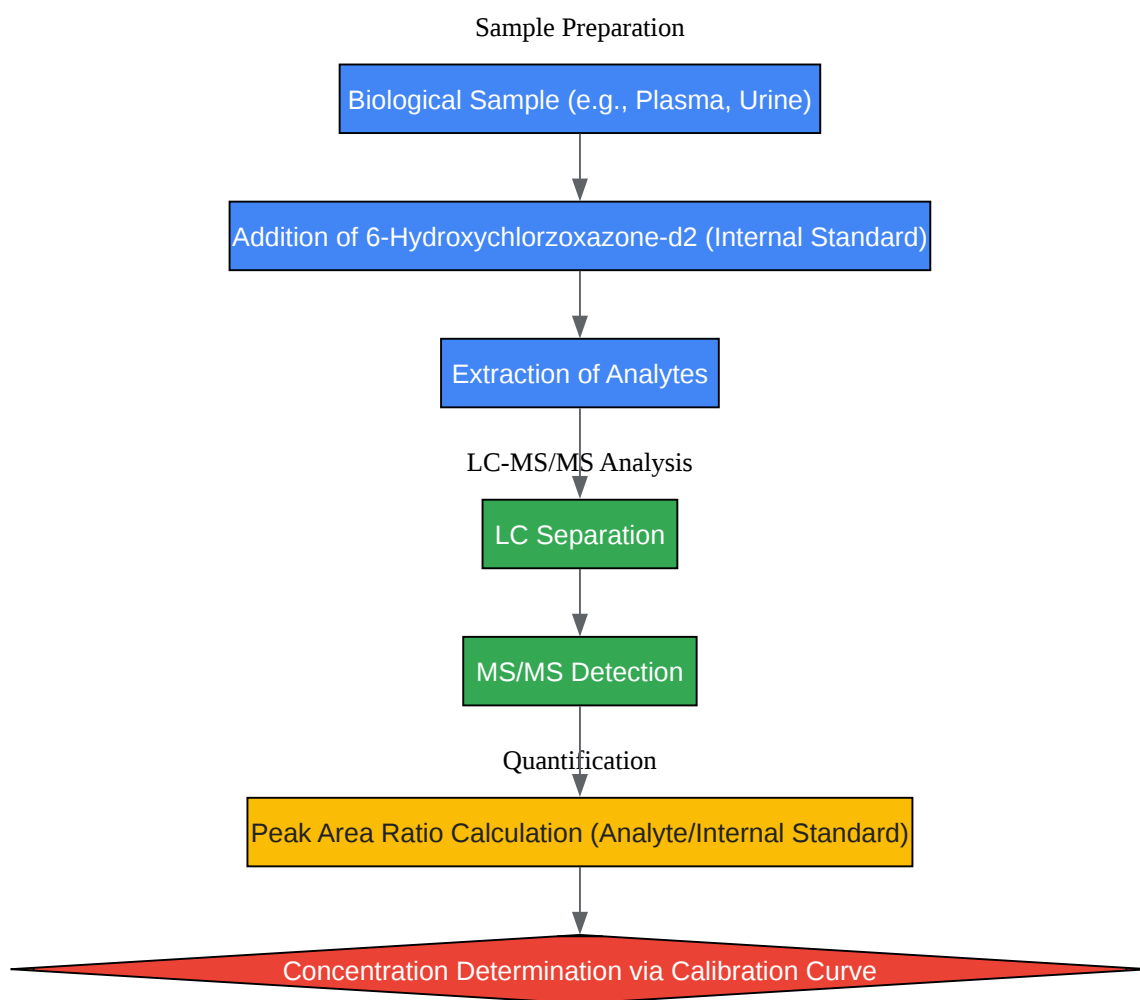
The following diagrams illustrate the key processes related to 6-Hydroxychlorzoxazone-d₂.



[Click to download full resolution via product page](#)

Caption: Analytical workflow for the certification of 6-Hydroxychlorzoxazone-d2.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. veeprho.com [veeprho.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 6-Hydroxy Chlorzoxazone-d2 | 1432065-00-3 [chemicalbook.com]
- 4. scbt.com [scbt.com]
- 5. caymanchem.com [caymanchem.com]
- 6. 6-Hydroxy Chlorzoxazone-d2 | LGC Standards [lgcstandards.com]
- 7. 6-Hydroxy chlorzoxazone-d2 | C7H4ClNO3 | CID 126456096 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 6-Hydroxy Chlorzoxazone-d2 | LGC Standards [lgcstandards.com]
- 9. Determination of chlorzoxazone and 6-hydroxychlorzoxazone in human plasma and urine by high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Direct injection analysis of chlorzoxazone and its major metabolite 6-hydroxychlorzoxazone in human serum using a semipermeable surface (SPS) HPLC column - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Study of the fragmentation mechanism of protonated 6-hydroxychlorzoxazone: application in simultaneous analysis of CYP2E1 activity with major human cytochrome P450s - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Certificate of Analysis for 6-Hydroxychlorzoxazone-d2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b585203#6-hydroxy-chlorzoxazone-d2-certificate-of-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com